

# Technical Support Center: Safe Storage and Handling of Silver Picrate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Silver picrate

Cat. No.: B086978

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Disclaimer: **Silver picrate** is a highly sensitive and dangerously explosive material. The information provided here is for guidance purposes only and should not replace a thorough risk assessment, comprehensive training, and adherence to all applicable safety regulations. Always consult the Safety Data Sheet (SDS) and a qualified safety professional before handling this substance.

## Frequently Asked Questions (FAQs)

Q1: What is **silver picrate** and why is it considered hazardous?

A1: **Silver picrate** is an inorganic-organic salt formed from silver(I) ions and the picrate anion derived from picric acid.<sup>[1]</sup> It is a highly hazardous material due to its extreme sensitivity to shock, friction, heat, and drying.<sup>[1]</sup> When dry, it poses a severe explosion risk.<sup>[2][3][4][5]</sup> It is also a flammable solid and is toxic if ingested or absorbed through the skin.<sup>[3][4][6]</sup>

Q2: What is the most critical safety measure for storing **silver picrate**?

A2: The most critical safety measure is to keep **silver picrate** wetted with no less than 30% water by mass.<sup>[3][4][5]</sup> This significantly reduces its sensitivity to ignition and explosion.<sup>[3][4][5]</sup> <sup>[6][7]</sup> Dry **silver picrate** is forbidden for transport by the Department of Transportation (DOT).<sup>[2]</sup>

Q3: What are the primary hazards associated with **silver picrate**?

A3: The primary hazards are:

- Explosion: Dry **silver picrate** can explode when exposed to heat, flame, friction, or shock.[2][3][4][5]
- Fire: It is a flammable solid that can be ignited by heat, sparks, or flames.[2][4] Fires involving **silver picrate** can produce poisonous gases, including nitrogen oxides.[2]
- Toxicity: It can be harmful if it comes into contact with the skin, is inhaled, or is ingested.[2][3][6] Repeated exposure can lead to a permanent blue-gray discoloration of the skin and internal organs.[2]

Q4: What materials are incompatible with **silver picrate**?

A4: **Silver picrate** should be stored away from acetylene, ammonia, hydrogen peroxide, and ethyleneimine, as violent reactions can occur.[2] It is also incompatible with organic materials and other readily oxidizable substances.[2][7] Contact with metals should be avoided as picrates of some metals are even more sensitive than picric acid itself.[8]

## Troubleshooting Guides

### Issue: Accidental Spillage of Silver Picrate

Symptoms:

- Visible powder or paste outside of the designated container.

Immediate Actions:

- Evacuate: Immediately evacuate all non-essential personnel from the spill area.[2][9]
- Eliminate Ignition Sources: Remove all sources of ignition, such as sparks, flames, and hot surfaces.[2][3][4][9] Use non-sparking tools and explosion-proof equipment for cleanup.[9]
- Keep it Wet: Immediately wet the spilled material with water to prevent it from drying out.[2][3]
- Ventilate: Ensure the area is well-ventilated.[2][9]

- Wear appropriate PPE: Personnel involved in the cleanup must wear appropriate personal protective equipment (PPE), including chemical-impermeable gloves, splash goggles, a face shield, and a respirator if necessary.[9][10]

#### Cleanup Procedure:

- Gently cover the spill with absorbent pads.[11]
- Carefully collect the wetted material and place it into a suitable, labeled disposal container.[9][10]
- Clean the spill area thoroughly with water and decontaminate all tools and equipment used.[2]
- Dispose of the waste according to institutional and regulatory guidelines for hazardous materials.[9]

## Issue: Silver Picrate Appears Dry in Storage

#### Symptoms:

- The material in the container is a dry, yellow to orange crystalline powder rather than a paste.[1][7]

#### Immediate Actions:

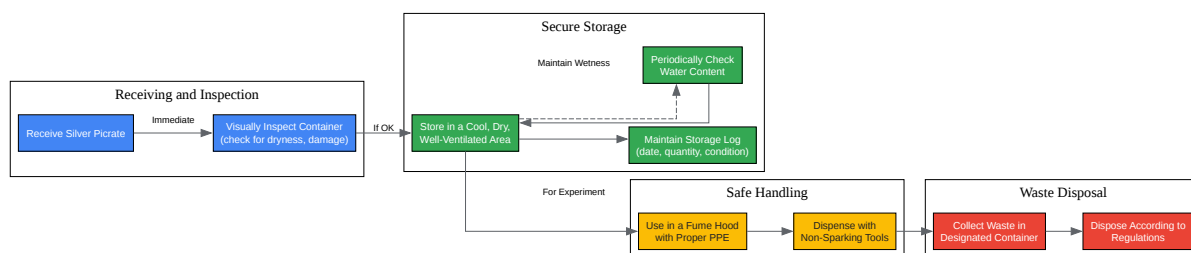
- DO NOT HANDLE: Do not attempt to move, touch, or open the container. Dry **silver picrate** is extremely sensitive to shock and friction.[2][3][4][5]
- Evacuate the Area: Immediately evacuate the laboratory or storage area.
- Contact Safety Professionals: Notify your institution's Environmental Health and Safety (EHS) department or a bomb disposal unit immediately. This is a critical emergency situation that requires expert handling.

## Data Presentation

Table 1: Physical and Safety Properties of **Silver Picrate**

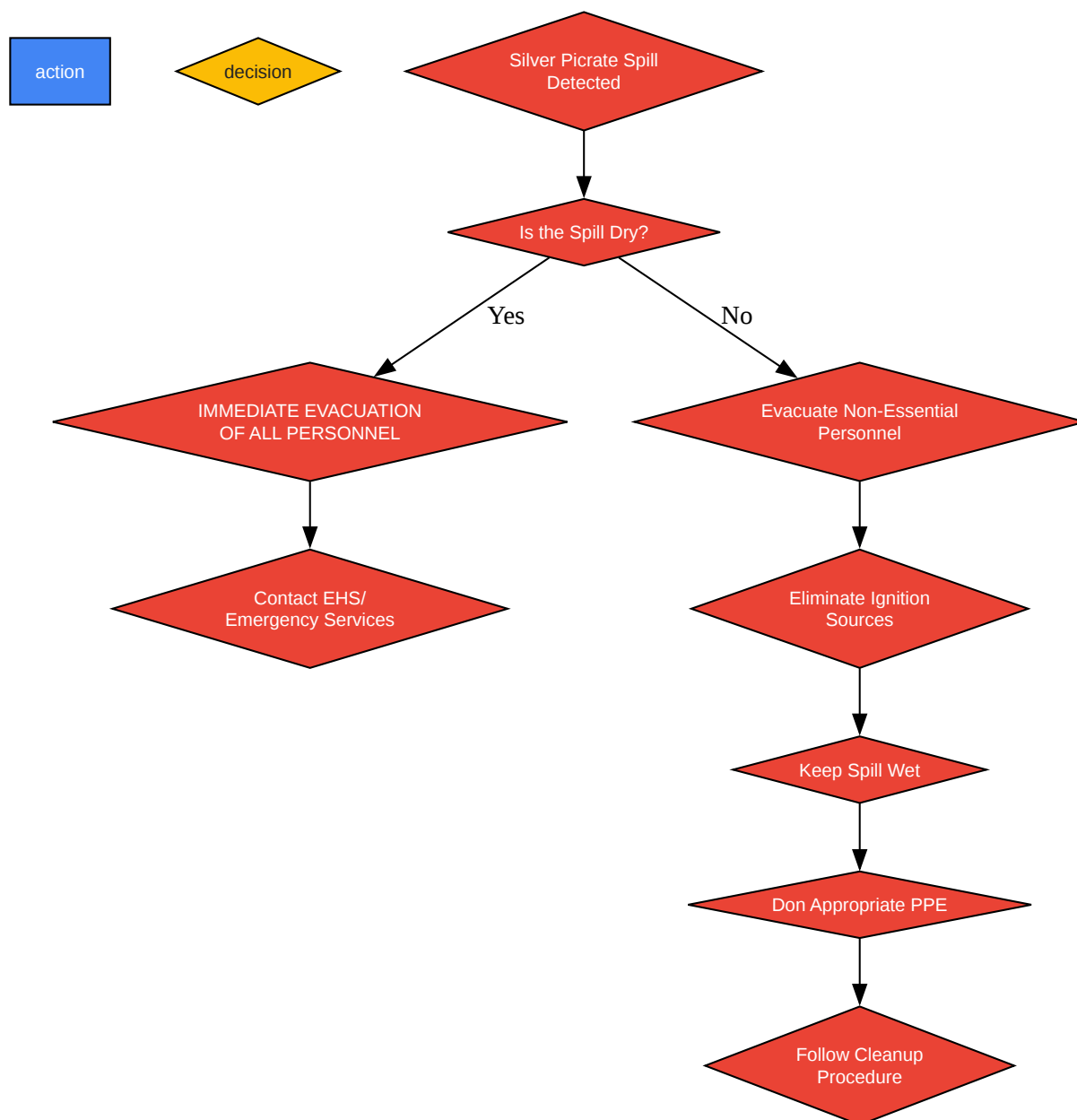
Property	Value	Source(s)
Molecular Formula	$\text{C}_6\text{H}_2\text{AgN}_3\text{O}_7$	[3]
Molecular Weight	335.96 g/mol	[3]
Appearance	Yellow powder or crystalline material; commercially available as a white to light-colored paste.	[2][3][6][7]
Water Content for Storage	Not less than 30% by mass.	[3][4][5]
Boiling Point	303.6°C at 760 mmHg	[7][9]
Flash Point	133.9°C	[7][9]
Density	1.856 g/cm <sup>3</sup>	[7][9]

## Mandatory Visualizations



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Caption: Workflow for the safe receiving, storage, handling, and disposal of **silver picrate**.



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Caption: Decision-making logic for responding to a **silver picrate** spill.

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Address: 3281 E Guasti Rd  
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